

Technical Guide: 1,3-16:1 DG-d5 for Advanced Lipidomics Research

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Compound of Interest

Compound Name: 1,3-16:1 DG-d5

Cat. No.: B15554857

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,3-16:1 DG-d5** (1,3-dipalmitoleoyl-glycerol-d5), a critical tool for researchers in the field of lipidomics. This document covers supplier and purchasing information, detailed experimental protocols for its use as an internal standard in mass spectrometry, and a review of the relevant diacylglycerol signaling pathways.

Supplier and Purchasing Information

1,3-16:1 DG-d5 is a deuterated diacylglycerol used as an internal standard for the accurate quantification of diacylglycerols in complex biological samples by mass spectrometry. Several reputable suppliers offer this lipid standard. Below is a summary of purchasing information from key vendors.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Weight	Purity	Available Quantity	Storage
Avanti Polar Lipids (distributed by Sigma-Aldrich/Merck)	1,3-16:1 D5 DG	800853C	1246523-68-1	569.91 g/mol	>99% (TLC)	1 mg	-20°C
Cayman Chemical	1,3-dipalmitoleoyl-glycerol-d5	On Request	On Request	On Request	On Request	On Request	-20°C
MedchemExpress	1,3-16:1 DG-d5	HY-146826S	On Request	569.92 g/mol	>98%	1 mg, 5 mg	-20°C
Nordic Biosite	1,3-16:1 DG-d5	HY-146826S-1	On Request	On Request	On Request	1mg	On Request

Experimental Protocols: Lipidomics Workflow using 1,3-16:1 DG-d5 Internal Standard

The primary application of **1,3-16:1 DG-d5** is as an internal standard in quantitative lipidomics workflows to account for sample loss during extraction and to normalize for variations in ionization efficiency during mass spectrometry analysis.

Lipid Extraction from Plasma (Modified Folch Method)

This protocol provides a standard procedure for the extraction of lipids from plasma samples.

Materials:

- Plasma sample
- **1,3-16:1 DG-d5** internal standard solution (in chloroform or methanol)
- Chloroform
- Methanol
- 0.9% NaCl solution
- Glass centrifuge tubes with Teflon-lined caps
- Nitrogen gas evaporator
- Vortex mixer
- Centrifuge

Procedure:

- **Internal Standard Spiking:** To a glass centrifuge tube, add a known amount of **1,3-16:1 DG-d5** internal standard solution. The final concentration should be determined based on the expected concentration of endogenous diacylglycerols in the sample.
- **Sample Addition:** Add 100 μ L of plasma to the tube containing the internal standard.
- **Solvent Addition:** Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture to the sample.
- **Homogenization:** Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and protein precipitation.
- **Phase Separation:** Add 400 μ L of 0.9% NaCl solution. Vortex for 30 seconds.
- **Centrifugation:** Centrifuge the sample at 2,000 x g for 10 minutes at 4°C to separate the aqueous (upper) and organic (lower) phases.

- **Lipid Collection:** Carefully collect the lower organic phase containing the lipids using a glass Pasteur pipette and transfer it to a new clean tube.
- **Drying:** Evaporate the solvent to dryness under a gentle stream of nitrogen gas.
- **Reconstitution:** Reconstitute the dried lipid extract in a solvent suitable for LC-MS analysis, such as a 1:1 (v/v) methanol:isopropanol mixture.

LC-MS/MS Analysis of Diacylglycerols

This section outlines the general parameters for the analysis of diacylglycerols using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)

LC Parameters:

- **Column:** A C18 reversed-phase column is commonly used for separating diacylglycerol species.
- **Mobile Phase A:** Acetonitrile/water (60/40, v/v) with 10 mM ammonium formate and 0.1% formic acid.
- **Mobile Phase B:** Isopropanol/acetonitrile (90/10, v/v) with 10 mM ammonium formate and 0.1% formic acid.
- **Gradient:** A typical gradient would start with a low percentage of mobile phase B, increasing to a high percentage over the course of the run to elute the lipids.
- **Flow Rate:** Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
- **Column Temperature:** Maintained at a constant temperature, for example, 50°C.

MS/MS Parameters:

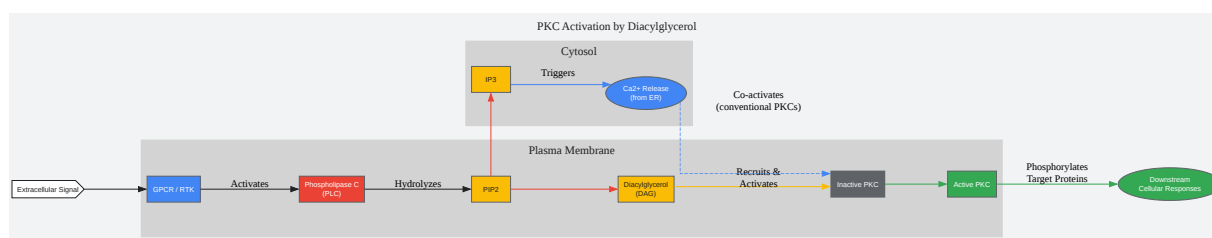
- **Ionization Mode:** Positive electrospray ionization (ESI+) is typically used for the analysis of diacylglycerols.
- **Data Acquisition:** Multiple Reaction Monitoring (MRM) is often employed on triple quadrupole instruments for targeted quantification. The transitions would be from the precursor ion (the ammoniated or sodiated adduct of the diacylglycerol) to a product ion (resulting from the neutral loss of a fatty acid). For **1,3-16:1 DG-d5**, the specific MRM transition would need to be determined.
- **Collision Energy:** Optimized for each specific diacylglycerol species and the internal standard.

Diacylglycerol Signaling Pathways

Diacylglycerol (DAG) is a crucial second messenger that is generated at the cell membrane and is involved in a variety of cellular signaling cascades.^[1] One of the most well-characterized roles of DAG is the activation of Protein Kinase C (PKC).^{[2][3]}

Activation of Protein Kinase C (PKC)

The activation of PKC by DAG is a key event in many signal transduction pathways. This process is initiated by the activation of phospholipase C (PLC) at the cell surface, often triggered by G-protein coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs).^[1] PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and DAG.^[1] While IP3 diffuses into the cytoplasm to trigger the release of calcium from intracellular stores, DAG remains in the plasma membrane where it recruits and activates PKC isoforms.^[2] The binding of DAG to the C1 domain of conventional and novel PKC isoforms induces a conformational change that relieves autoinhibition and activates the kinase.^[2]



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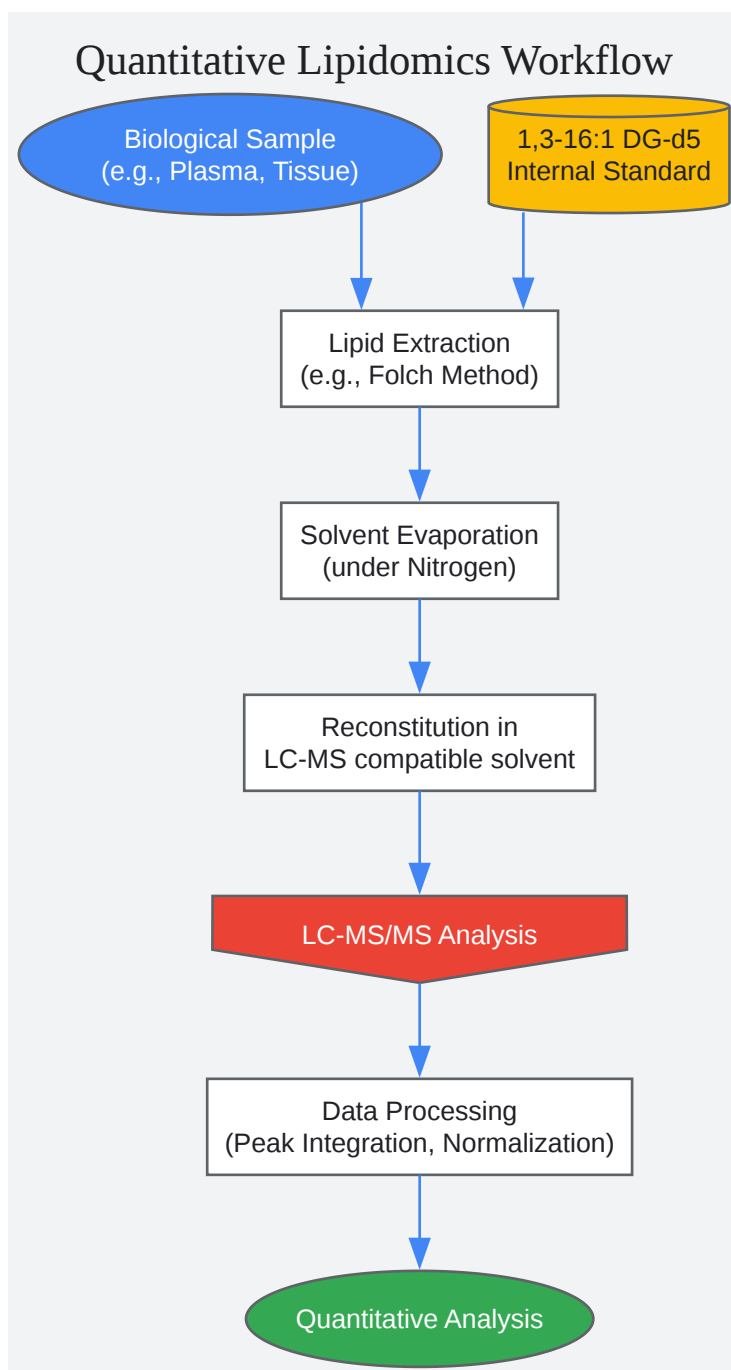
PKC Activation by Diacylglycerol

Role in Insulin Resistance

Emerging evidence suggests that diacylglycerol-mediated activation of specific PKC isoforms, such as PKC θ , plays a role in the development of insulin resistance.[4] In states of lipid oversupply, the accumulation of DAG in skeletal muscle can lead to the chronic activation of PKC θ . [4] Activated PKC θ can then phosphorylate the insulin receptor substrate-1 (IRS-1) on serine residues, which impairs its ability to be tyrosine-phosphorylated by the insulin receptor. This inhibition of IRS-1 signaling disrupts the downstream insulin signaling cascade, leading to reduced glucose uptake and utilization.[4]

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for a lipidomics experiment using **1,3-16:1 DG-d5** as an internal standard.



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